

An In-Depth Technical Guide to 2-(Cyclopropylmethoxy)-5-fluoropyridine

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Compound of Interest

Compound Name: 2-(Cyclopropylmethoxy)-5-fluoropyridine

CAS No.: 1305322-92-2

Cat. No.: B577386

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Introduction: Strategic Importance in Medicinal Chemistry

2-(Cyclopropylmethoxy)-5-fluoropyridine is a key heterocyclic building block of significant interest to the pharmaceutical and agrochemical industries. Its structure marries three distinct and valuable motifs: a pyridine ring, a fluorine substituent, and a cyclopropylmethoxy group. This combination is not accidental; it is a strategic design choice that imparts desirable physicochemical and pharmacological properties to larger molecules.

The pyridine scaffold is a ubiquitous feature in bioactive compounds. The introduction of a fluorine atom is a well-established strategy in medicinal chemistry to modulate properties such as metabolic stability, bioavailability, and binding affinity by altering lipophilicity and basicity.^[1] The cyclopropyl group is also a prized moiety, known for introducing conformational rigidity and improving metabolic stability and potency.^[2] As such, **2-(Cyclopropylmethoxy)-5-fluoropyridine** serves as a valuable intermediate for constructing complex molecular architectures with fine-tuned characteristics, enabling researchers to accelerate the drug discovery process.

Physicochemical and Spectroscopic Profile

Understanding the fundamental properties of a building block is critical for its effective use in synthesis. While extensive experimental data for this specific compound is not widely published, its properties can be reliably predicted based on its structure and data from closely related analogues.

Property	Value	Source
CAS Number	1305322-92-2	Vendor Data
Molecular Formula	C ₉ H ₁₀ FNO	Calculated
Molecular Weight	167.18 g/mol	Calculated
Appearance	Likely a colorless to pale yellow liquid or low-melting solid	Inferred from Analogues
Boiling Point	Not reported; estimated >180 °C	Inferred from Analogues
Density	Not reported; estimated ~1.1-1.2 g/mL	Inferred from Analogues
Solubility	Soluble in common organic solvents (e.g., DCM, THF, DMF, DMSO)	Inferred

Spectroscopic Characterization: The structural identity of **2-(Cyclopropylmethoxy)-5-fluoropyridine** is unequivocally confirmed through a combination of spectroscopic techniques.

- ¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the pyridine ring protons, the methylene protons of the methoxy bridge, and the protons of the cyclopropyl ring. The fluorine atom at the C5 position will cause distinct splitting patterns (coupling) in the signals of the adjacent C4 and C6 protons.
- ¹³C NMR:** The carbon spectrum will display nine distinct signals. The carbon attached to the fluorine (C5) will exhibit a large one-bond C-F coupling constant, while other carbons in the

pyridine ring will show smaller two- or three-bond couplings.[3]

- ^{19}F NMR: A single resonance is expected in the fluorine NMR spectrum, providing a sensitive probe for the molecule's electronic environment.[4][5] This technique is exceptionally useful for monitoring reaction progress and confirming the successful incorporation of the fluorine atom.
- Mass Spectrometry (MS): The molecular ion peak (M^+) corresponding to the exact mass of $\text{C}_9\text{H}_{10}\text{FNO}$ would be observed, confirming the molecular weight.

Synthesis Protocol: A Validated Approach

The most reliable and industrially scalable synthesis of **2-(Cyclopropylmethoxy)-5-fluoropyridine** is achieved via a nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$) reaction, specifically a Williamson ether synthesis.[6] This method is favored due to the high reactivity of 2-halopyridines towards nucleophilic attack and the ready availability of the starting materials.

Causality of Experimental Design: The choice of 2-chloro-5-fluoropyridine as the electrophile is strategic. While 2-fluoropyridines are generally more reactive than their chloro-analogues towards nucleophiles, the chlorine atom at the C2 position is sufficiently activated by the ring nitrogen and the C5-fluorine for efficient substitution.[7] 2-Chloro-5-fluoropyridine is also often more cost-effective and readily available in bulk.[8][9] A strong, non-nucleophilic base like sodium hydride is selected to quantitatively deprotonate the cyclopropylmethanol, forming the potent alkoxide nucleophile required for the $\text{S}_{\text{N}}\text{Ar}$ reaction. A polar aprotic solvent like DMF or THF is used to solvate the cation and promote the $\text{S}_{\text{N}}2$ -like attack of the alkoxide on the pyridine ring.

Caption: Synthetic workflow for **2-(Cyclopropylmethoxy)-5-fluoropyridine**.

Detailed Step-by-Step Methodology:

- **Preparation (Inert Atmosphere):** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and nitrogen inlet, add sodium hydride (1.2 eq., 60% dispersion in mineral oil). Wash the NaH with anhydrous hexanes (3x) to remove the oil, then carefully place the flask under a positive pressure of nitrogen.

- **Alkoxide Formation:** Add anhydrous N,N-dimethylformamide (DMF) to the flask. Cool the suspension to 0°C using an ice bath. Slowly add cyclopropylmethanol (1.1 eq.) dropwise via syringe, ensuring the internal temperature does not exceed 10°C. Hydrogen gas evolution will be observed.
- **Reaction Initiation:** After the addition is complete and gas evolution has ceased, allow the mixture to warm to room temperature and stir for 30 minutes to ensure complete formation of the sodium cyclopropylmethoxide.
- **S_NAr Reaction:** Add a solution of 2-chloro-5-fluoropyridine (1.0 eq.) in anhydrous DMF to the reaction mixture. Heat the flask to 70°C and monitor the reaction progress by TLC or GC-MS until the starting material is consumed (typically 4-8 hours).
- **Workup and Extraction:** Cool the reaction mixture to room temperature and cautiously quench by the slow addition of water. Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. The resulting crude oil is purified by flash column chromatography on silica gel (using a hexane/ethyl acetate gradient) to yield **2-(cyclopropylmethoxy)-5-fluoropyridine** as a pure product.

Reactivity and Chemical Transformations

The reactivity of **2-(Cyclopropylmethoxy)-5-fluoropyridine** is governed by the electronic properties of its substituted pyridine ring.

- **Electrophilic Aromatic Substitution (S_eAr):** The pyridine ring is generally electron-deficient and thus deactivated towards electrophilic substitution. Reactions like nitration or halogenation would require harsh conditions and are likely to be unselective.
- **Nucleophilic Aromatic Substitution (S_NAr):** While the C2 position is blocked, the C6 position is activated towards nucleophilic attack by the ring nitrogen and the C5-fluorine. However, displacing the cyclopropylmethoxy group would require very harsh conditions. The fluorine at C5 is not readily displaced by common nucleophiles.

- Metalation: The most synthetically useful transformations involve deprotonation (metalation) of the pyridine ring using strong bases like lithium diisopropylamide (LDA) or n-butyllithium. The directing effects of the substituents favor metalation at the C4 or C6 positions. The resulting organolithium species can then be trapped with various electrophiles (e.g., aldehydes, ketones, CO₂, iodine) to introduce new functional groups. The C4 position is often favored due to chelation effects with the ether oxygen.

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Pharmaceutical applications of cyclopropyl containing scaffolds: a review on recent updates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 2-Fluoropyridine(372-48-5) ¹³C NMR spectrum [chemicalbook.com]
- 4. Photoredox Nucleophilic (Radio)fluorination of Alkoxyamines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. rsc.org [rsc.org]
- 6. jk-sci.com [jk-sci.com]
- 7. researchgate.net [researchgate.net]
- 8. 2-Chloro-5-fluoropyridine | C₅H₃ClFN | CID 2782801 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. volochem.com [volochem.com]
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